

# An In-depth Technical Guide to the Physicochemical Properties of Phenglutarimide Hydrochloride

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## Compound of Interest

Compound Name: *Phenglutarimide*

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## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Phenglutarimide** hydrochloride. The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data, outlining relevant experimental methodologies, and illustrating key concepts through detailed diagrams.

## Chemical Identity and Structure

**Phenglutarimide** hydrochloride is the hydrochloride salt of **Phenglutarimide**, an anticholinergic agent that has been used as an antiparkinsonian drug.<sup>[1]</sup> Its chemical name is 3-[2-(Diethylamino)ethyl]-3-phenyl-2,6-piperidinedione hydrochloride.

Chemical Structure:

Caption: Chemical structure of **Phenglutarimide** Hydrochloride.

## Tabulated Physicochemical Data

The following tables summarize the key quantitative physicochemical properties of both **Phenglutarimide** and its hydrochloride salt for easy comparison.

Table 1: General Physicochemical Properties

Property	Value	Source
Phenglutarimide		
Molecular Formula	C17H24N2O2	[2]
Molecular Weight	288.39 g/mol	[1][3]
Appearance	Crystals from isopropanol	
Phenglutarimide Hydrochloride		
Molecular Formula	C17H25ClN2O2	[4][5]
Molecular Weight	324.85 g/mol	[4]
Appearance	Crystals from methanol + ethyl acetate	

Table 2: Solubility and Partitioning Characteristics

Property	Value	Source
Phenglutarimide		
Water Solubility (predicted)	0.187 mg/mL	[6]
logP (predicted)	2.0, 2.69	[6]
Phenglutarimide Hydrochloride		
Water Solubility	Freely soluble in water	

Table 3: Thermal and Acid-Base Properties

Property	Value	Source
Phenglutarimide		
Melting Point	125-127 °C	
pKa (Strongest Acidic, predicted)	11.7	[6]
pKa (Strongest Basic, predicted)	9.96	[6]
Phenglutarimide Hydrochloride		
Melting Point	168-172 °C (decomposes), also reported as 176-177 °C	

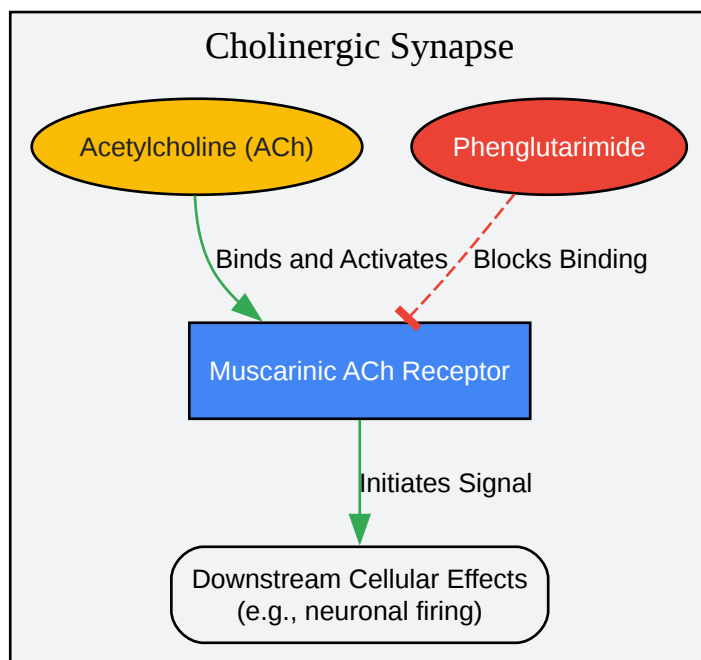
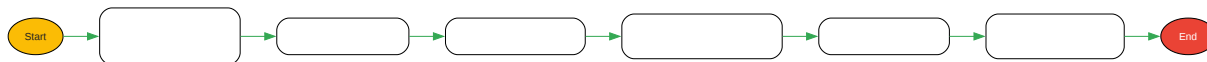
## Experimental Protocols for Physicochemical Characterization

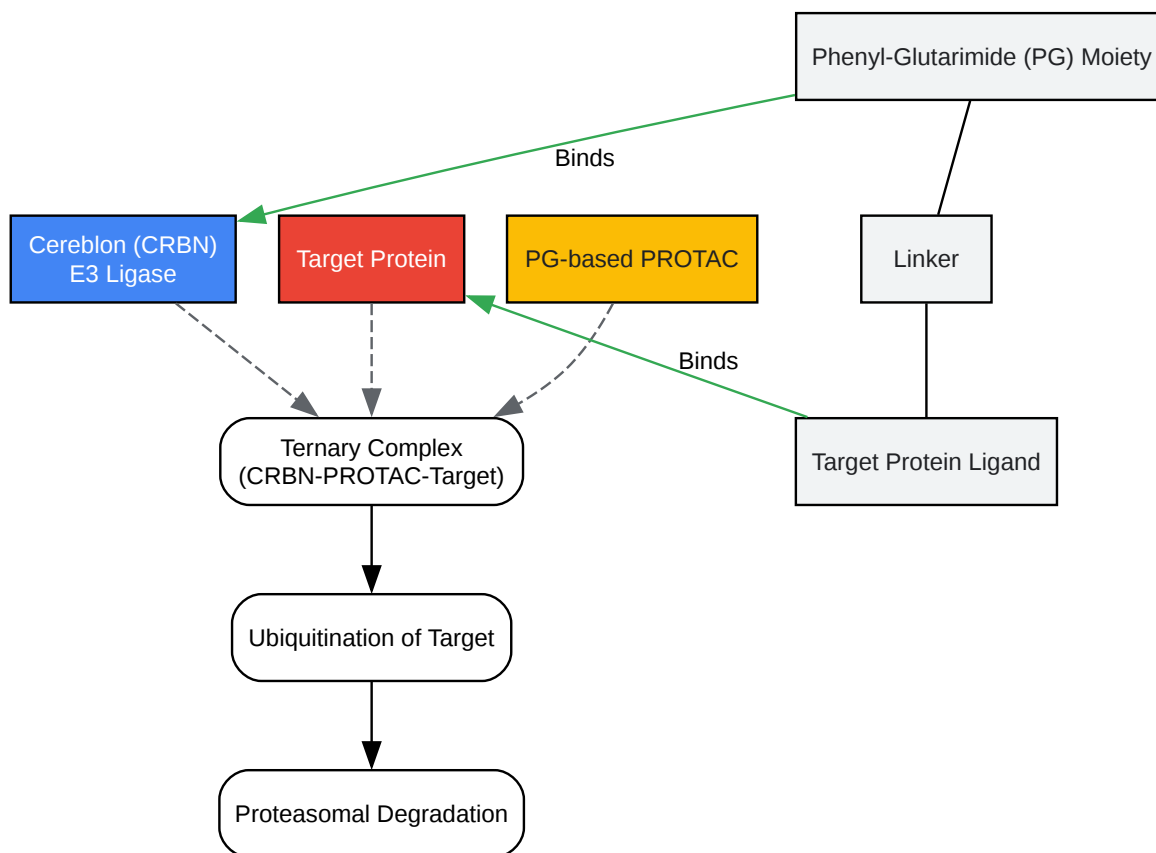
While specific experimental protocols for **Phenglutarimide** hydrochloride are not detailed in the readily available literature, this section outlines standard methodologies used for determining the key physicochemical properties of active pharmaceutical ingredients (APIs).[7]

### Determination of Melting Point

The melting point is a critical indicator of purity and is often determined using Differential Scanning Calorimetry (DSC).

Experimental Workflow for DSC:





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## References

- 1. Phenglutarimide - Wikipedia [en.wikipedia.org]
- 2. Phenglutarimide [webbook.nist.gov]
- 3. GSRS [precision.fda.gov]
- 4. biorbyt.com [biorbyt.com]

- 5. bocsci.com [bocsci.com]
- 6. go.drugbank.com [go.drugbank.com]
- 7. labinsights.nl [labinsights.nl]
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